

Application Notes and Protocols for Go6976

Stock Solution Preparation

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Compound of Interest

Compound Name: Go6976

Cat. No.: B1671985

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Introduction

Go6976 is a potent and selective inhibitor of protein kinase C (PKC) isoforms that are dependent on calcium.^{[1][2][3]} It is a valuable tool for studying cellular signaling pathways regulated by PKC. Specifically, **Go6976** shows high selectivity for PKC α and PKC β 1 isozymes with IC₅₀ values in the low nanomolar range (2.3 nM and 6.2 nM, respectively).^{[2][3][4]} Conversely, it demonstrates weak to no inhibitory activity against calcium-independent PKC isoforms such as δ , ϵ , and ζ .^{[2][3]} In addition to its effects on PKC, **Go6976** has been reported to inhibit other kinases including JAK2, Flt3, TrkA, and TrkB.^{[1][2][4]} These application notes provide a detailed protocol for the preparation, storage, and handling of **Go6976** stock solutions for use in research settings.

Product Information and Specifications

A summary of the key quantitative data for **Go6976** is presented in the table below for easy reference.

Parameter	Value	Citations
Molecular Weight	378.43 g/mol	[2][5][6]
Molecular Formula	C ₂₄ H ₁₈ N ₄ O	[3][4]
Appearance	Off-white to solid lyophilized powder	[3][4]
Primary Target(s)	PKC α , PKC β 1	[1][2][4]
IC ₅₀ Values	PKC α : 2.3 nM, PKC β 1: 6.2 nM, Rat Brain PKC: 7.9 nM	[1][2][4]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][4][5][7]
Solubility in DMSO	Up to 45.0 mg/mL (118.9 mM)	[1][5]
Solubility in Water	Insoluble / Very Poorly Soluble (~1-5 μ M)	[1][4]
Solubility in Ethanol	Insoluble	[1][4]

Experimental Protocols

Materials Required

- **Go6976** powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Safety Precautions

- **Go6976** is a potent bioactive compound. Handle with care, avoiding contact with skin and eyes.
- Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Perform all weighing and reconstitution steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

Preparation of a 10 mM Go6976 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for laboratory experiments.

Calculation:

To prepare a 10 mM stock solution, the required mass of **Go6976** can be calculated using its molecular weight (MW = 378.43 g/mol).

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{MW (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 378.43 \text{ g/mol} / 1000 = 3.7843 \text{ mg}$$

Step-by-Step Procedure:

- **Weighing:** Carefully weigh out the calculated amount of **Go6976** powder using a precision balance. For example, weigh 3.78 mg to make 1 mL of a 10 mM solution.
- **Solubilization:** Add the weighed **Go6976** powder to a sterile microcentrifuge tube. Add the corresponding volume of high-purity DMSO to the tube.
- **Dissolving:** Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution if necessary.[5][8] Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[4][5][7] The volume of the aliquots should be based on the typical experimental needs.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Storage and Stability

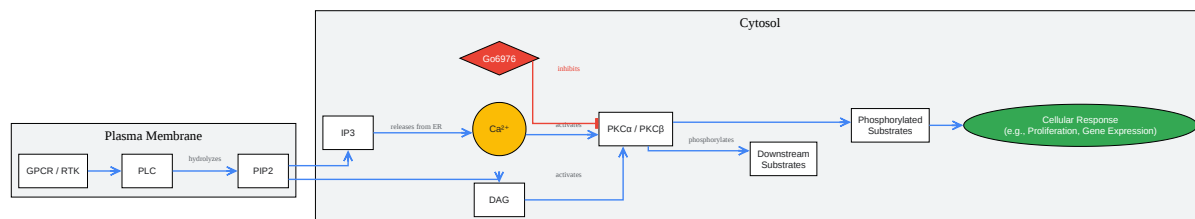
Proper storage is critical to maintain the activity of the **Go6976** stock solution.

- Long-term Storage: Store the aliquoted stock solution at -80°C for optimal stability, where it can be kept for a year or more.[5] Alternatively, storage at -20°C is suitable for shorter periods, typically ranging from 1 to 6 months.[4][7][8]
- Protection from Light: Protect the solution from light to prevent photodegradation.[4]
- Freeze-Thaw Cycles: Avoid multiple freeze-thaw cycles as this can lead to the degradation of the compound.[4][5][7]

Visualization of Pathways and Workflows

Signaling Pathway Inhibition by Go6976

Go6976 primarily targets the conventional Protein Kinase C (PKC) pathway. Upon activation by diacylglycerol (DAG) and intracellular calcium (Ca^{2+}), conventional PKCs (like PKC α and PKC β) phosphorylate a wide range of downstream substrates, leading to various cellular responses. **Go6976** acts as an ATP-competitive inhibitor, blocking this phosphorylation step.

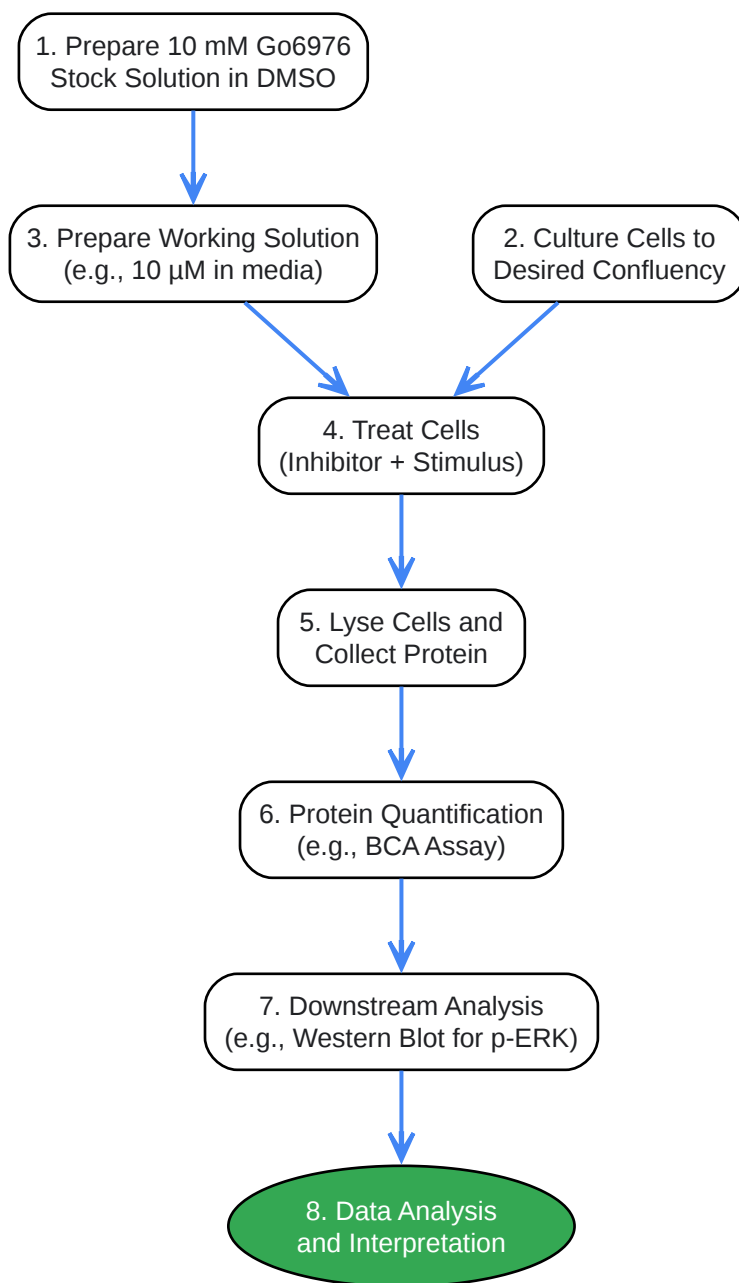


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Caption: **Go6976** inhibits Ca²⁺-dependent PKC signaling.

General Experimental Workflow Using Go6976

The following diagram illustrates a typical workflow for investigating the effect of **Go6976** on a specific cellular process, such as analyzing the phosphorylation status of a downstream target.



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